

# SC144 Hydrochloride: A Technical Guide to its Inhibition of STAT3 Phosphorylation

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## Compound of Interest

Compound Name: SC144 hydrochloride

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This technical guide provides a comprehensive overview of the mechanism by which **SC144 hydrochloride**, a first-in-class, orally active small-molecule inhibitor, abrogates STAT3 phosphorylation. It delves into the molecular interactions, signaling pathways, and experimental evidence that underpin its function, offering valuable insights for researchers in oncology and drug development.

## Core Mechanism of Action: Targeting the gp130 Co-receptor

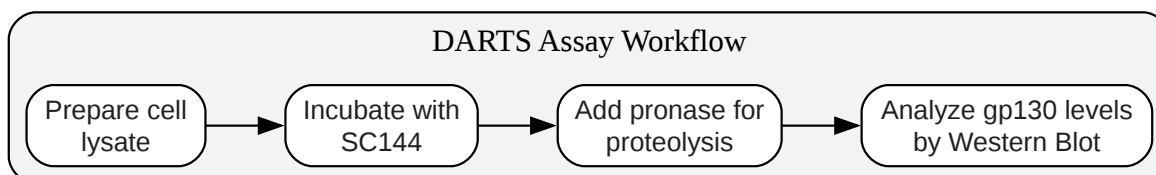
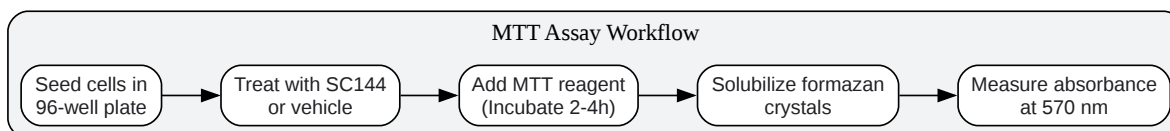
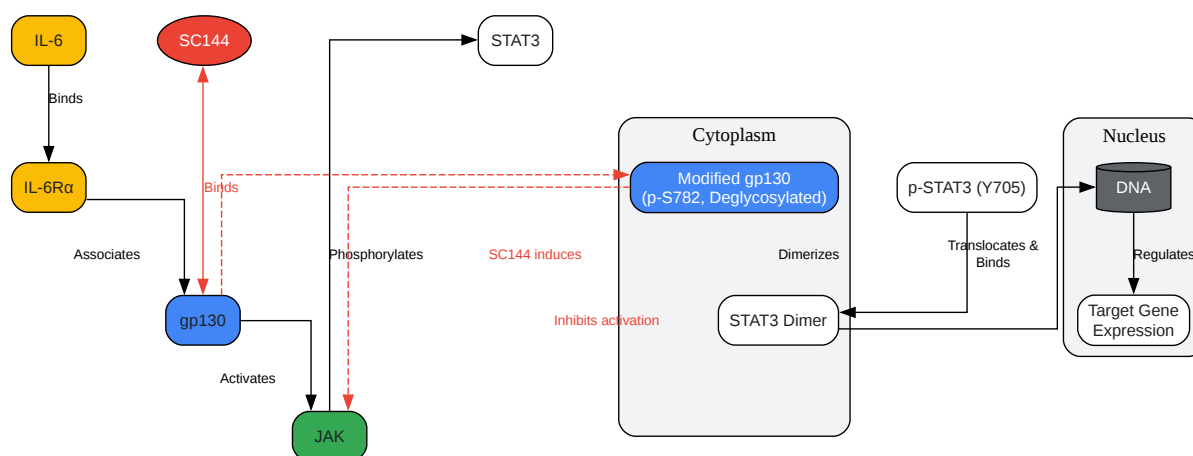
**SC144 hydrochloride** exerts its inhibitory effect on STAT3 phosphorylation by directly targeting glycoprotein 130 (gp130), the common signal-transducing  $\beta$ -subunit of the receptor for the interleukin-6 (IL-6) family of cytokines.<sup>[1][2][3][4]</sup> The binding of SC144 to gp130 initiates a cascade of events that ultimately disrupts the canonical JAK/STAT signaling pathway.

The primary mechanism involves a multi-step process:

- **Direct Binding to gp130:** SC144 directly binds to the gp130 protein.<sup>[2][5]</sup> This interaction is the initiating event in its mechanism of action.
- **Induction of gp130 Phosphorylation and Deglycosylation:** Upon binding, SC144 induces the phosphorylation of gp130 at serine 782 (S782) and promotes its deglycosylation.<sup>[1][2][4][5]</sup>

These post-translational modifications are atypical for normal gp130 signaling and are crucial for the inhibitory effect of SC144.

- **Abrogation of STAT3 Phosphorylation:** The SC144-induced modifications to gp130 disrupt its ability to mediate the phosphorylation of STAT3 at tyrosine 705 (Y705) by associated Janus kinases (JAKs).[\[5\]](#)[\[6\]](#)[\[7\]](#) This is the key step in inhibiting STAT3 activity.
- **Inhibition of STAT3 Nuclear Translocation:** Phosphorylation at Y705 is a prerequisite for the dimerization and subsequent translocation of STAT3 to the nucleus. By preventing this phosphorylation, SC144 effectively blocks STAT3 from reaching its nuclear targets.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Downregulation of STAT3 Target Gene Expression:** Consequently, the expression of downstream genes regulated by STAT3, which are often involved in cell proliferation, survival, and angiogenesis, is inhibited.[\[1\]](#)[\[4\]](#)[\[7\]](#)



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